

# clofazimine resazurin microtiter assay REMA protocol

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## Compound Focus: Clofazimine

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## REMA Protocol for Clofazimine MIC Determination

The **resazurin microtiter assay (REMA)** is a colorimetric method used for drug susceptibility testing (DST) and MIC determination. It is based on the reduction of the blue, non-fluorescent dye resazurin to pink, fluorescent resorufin by metabolically active bacteria [1] [2]. This process serves as a visual indicator of cell viability, and the point where this color change ceases corresponds to the MIC of the drug [2].

The following diagram outlines the core experimental workflow for performing the REMA for **clofazimine**.

Inoculum Preparation

Drug Plate Preparation

Homogenize fresh M.tb culture  
(21-28 days old) with glass beads

Prepare 2-fold serial dilutions  
of clofazimine in 96-well plate

Let stand for 15 min for clumps to settle

Clofazimine stock: 1 mg/mL in DMSO  
Store at -20°C for up to 3 months

Adjust turbidity to McFarland 1.0 standard  
( $\sim 1.97 \times 10^8$  CFU/mL)

Prepare 1:10 dilution in 7H9-S broth  
(Final  $\sim 1.97 \times 10^7$  CFU/mL)

Critical conc.: 0.125-1  $\mu$ g/mL  
Test range: 0.125 to  $>4$   $\mu$ g/mL

Inoculation & Incubation

Add diluted inoculum to drug plate

Incubate at 37°C for 7 days

Include drug-free growth control  
and sterile medium blank

Resazurin Addition

Add 0.01% resazurin solution  
to each well

Incubate for 24 hours at 37°C

Prepare resazurin in water  
Filter sterilize, store at 4°C, protect from light

Result Interpretation

Visual inspection for color change:  
Blue → No growth → Resistant  
Pink → Growth → Susceptible

MIC = Lowest drug concentration  
that prevents color change

Compare with control wells

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## Detailed Protocol Notes

The workflow above is adapted from established methods [2] [3]. Here are critical details for key steps:

- **Inoculum Preparation:** Using a **fresh culture (21-28 days old)** is crucial for reliable results. Vortexing with sterile glass beads is essential to obtain a homogenous suspension free of clumps [2].
- **Drug Preparation: Clofazimine** is poorly soluble in water. A stock solution is typically prepared in **DMSO** and then diluted in Middlebrook 7H9 broth for the assay [2] [3]. Aliquot and store stock solutions at **-20°C** to avoid repeated freeze-thaw cycles [2].
- **Incubation and Reading:** After 7 days of incubation, the resazurin solution is added. The results are read after a further **24-hour incubation**. The MIC is defined as the lowest concentration of **clofazimine** that **prevents a color change from blue to pink** [3].

## Clofazimine Efficacy and Resistance Data from REMA

REMA is effective for establishing MIC values and understanding resistance. The table below summarizes key data from studies utilizing REMA.

Parameter	Findings from REMA Studies	Context / Notes
Typical MIC Range	0.25 µg/mL to >4 µg/mL [1]	Against XDR-TB clinical isolates.
MIC <sub>{50}</sub> /MIC <sub>{90}</sub>	1 µg/mL for both [1]	Concentration inhibiting 50% and 90% of isolates in a test population.
Epidemiological Cut-off (ECOFF)	0.125 mg/L (tentative) [1]	Suggests wild-type MIC distribution up to this value.
Critical Concentration	1 µg/mL (commonly used) [3]	Tentative concentration in 7H9 broth to define resistance.

## Genetic Basis of Clofazimine Resistance

Mutations in the **Rv0678 gene** are a major mechanism of resistance to **clofazimine** (and sometimes bedaquiline) [1] [3]. These mutations result in the **overexpression of the MmpS5-MmpL5 efflux system**, reducing intracellular drug accumulation [3]. Sequencing of resistant isolates has revealed various mutations in the Rv0678 gene, including point mutations and frameshifts, leading to a truncated, non-functional protein [1].

## Technical Considerations and Assay Validation

- **Advantages of REMA:** The method is **simple, low-cost, and yields results in approximately 7-8 days**, which is significantly faster than traditional solid media methods that can take 3-4 weeks [1] [4].
- **Agreement with Other Methods:** REMA shows **high essential and categorical agreement (up to 100%)** with the agar dilution method for **clofazimine**, demonstrating its reliability [1].
- **Critical Parameters:** To ensure reliable and reproducible results, it is vital to optimize cell-specific parameters. This includes selecting the correct **excitation (~535 nm) and emission (~590 nm) wavelengths** for fluorometric reading, and determining the appropriate **incubation time with resazurin** based on the metabolic activity of the bacterial inoculum [5] [6].

## Research Applications and Synergy Testing

Beyond standard MIC determination, the REMA can be adapted into a **checkerboard assay** format to study drug-drug interactions. This is crucial for developing effective combination regimens for drug-resistant TB [2]. By testing two drugs in combination across a range of concentrations, it is possible to determine whether their interaction is **synergistic, additive, or antagonistic** [2].

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